

Technical Guide: Physicochemical Properties of 2-Benzyloxyphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzyloxyphenylboronic acid

Cat. No.: B139805

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides core physicochemical data for **2-Benzyloxyphenylboronic acid**, a reagent often utilized in synthetic organic chemistry, particularly in cross-coupling reactions. The molecular formula and molecular weight are presented, supported by a logical relationship diagram.

Core Chemical Data

2-Benzyloxyphenylboronic acid is an organic compound containing a phenylboronic acid moiety and a benzyloxy substituent. Its fundamental properties are essential for stoichiometric calculations, analytical characterization, and experimental design. The key quantitative identifiers for this compound are summarized below.

Table 1: Physicochemical Properties of **2-Benzyloxyphenylboronic Acid**

Identifier	Value	Citations
Molecular Formula	C ₁₃ H ₁₃ BO ₃	[1][2][3][4][5]
Molecular Weight	228.05 g/mol	[1][2][3]
CAS Number	190661-29-1	[1][2][4]
Linear Formula	C ₆ H ₅ CH ₂ OC ₆ H ₄ B(OH) ₂	
Synonyms	2-(Phenylmethoxy)benzeneboronic acid, 2-(Phenylmethyl)oxyphenylboronic acid	[1][4]

Experimental Protocols

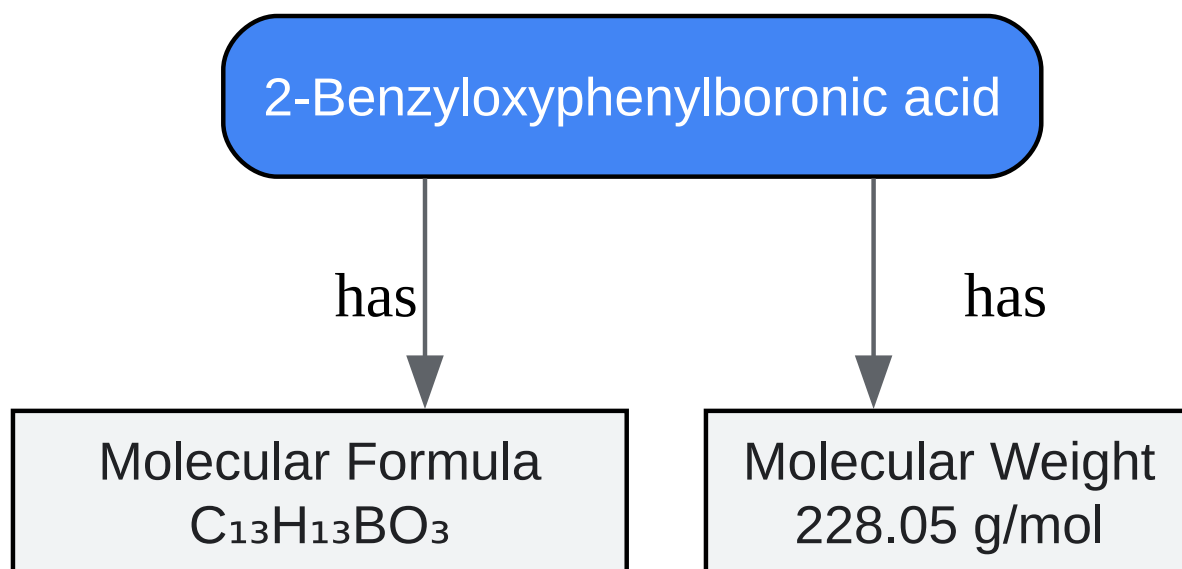
The data presented in Table 1 are derived from standard analytical chemistry techniques.

- Molecular Weight is typically determined experimentally using mass spectrometry (MS), which measures the mass-to-charge ratio of ionized molecules.
- Molecular Formula is confirmed through a combination of high-resolution mass spectrometry (HRMS) and elemental analysis, which determines the percentage composition of constituent elements (carbon, hydrogen, boron, oxygen).

A detailed, step-by-step protocol for these well-established analytical methods is beyond the scope of this document. Researchers should refer to standard operating procedures for the specific instrumentation used in their laboratories.

Data Visualization

The logical relationship between the compound and its primary molecular identifiers is illustrated in the diagram below. This visualization clarifies the direct association between the chemical name and its fundamental quantitative properties.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **2-Benzyloxyphenylboronic acid** to its core properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 3. scbt.com [scbt.com]

- 4. CAS RN 190661-29-1 | Fisher Scientific [fishersci.co.uk]
- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Benzyloxyphenylboronic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139805#2-benzyloxyphenylboronic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com